

Optimizing MS21570 dosage to minimize side effects

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Compound of Interest

Compound Name: MS21570
Cat. No.: B10857986

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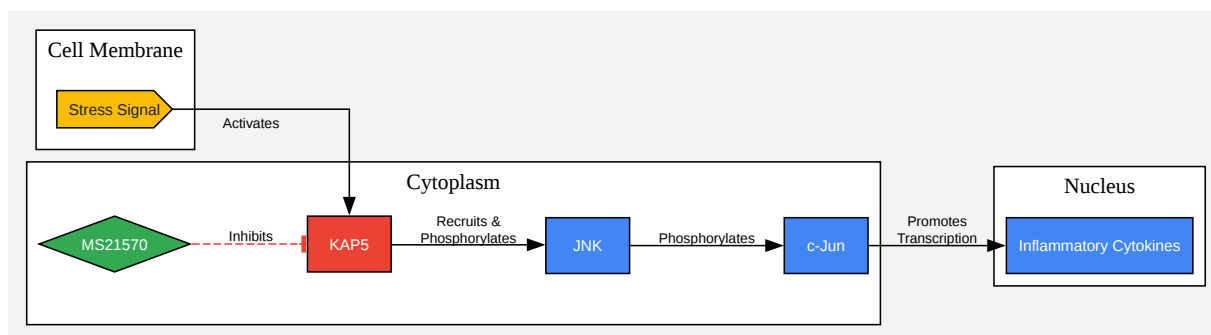
Technical Support Center: MS21570

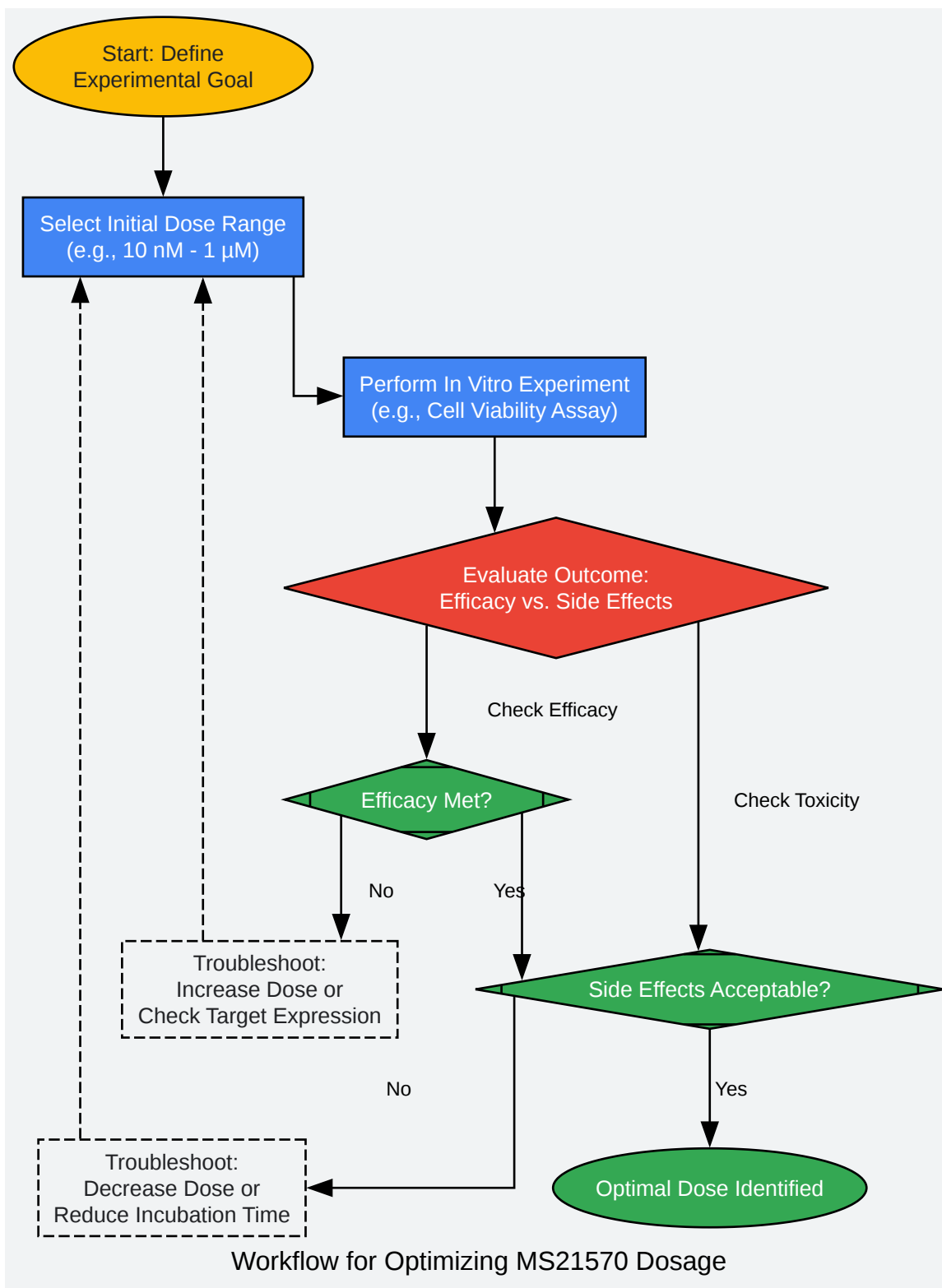
This guide provides technical support for researchers using **MS21570**, a novel small molecule inhibitor of the Kinase-Associated Protein 5 (KAP5). The following information offers guidance on optimizing dosage to achieve maximal therapeutic efficacy while minimizing potential side effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **MS21570**?

A1: **MS21570** is a potent and selective ATP-competitive inhibitor of Kinase-Associated Protein 5 (KAP5). KAP5 is a critical scaffold protein in the pro-inflammatory JNK signaling pathway. By binding to the kinase domain on KAP5, **MS21570** prevents the recruitment and phosphorylation of the downstream effector, c-Jun, thereby inhibiting the expression of inflammatory cytokines.





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